2-Azidocyclohexanone: Technical Synthesis & Application Guide

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Compound of Interest		
Compound Name:	*2-Azidocyclohexanone*	
Cat. No.:	*B8612779*	*Get Quote*

Chemical Identity & Core Data[1][2][3][4][5][6][7]

2-Azidocyclohexanone is a highly reactive, bifunctional organic intermediate featuring an azide group (

-position) adjacent to a ketone carbonyl.[1][2][3] It is primarily utilized as a transient intermediate in the synthesis of nitrogen-containing heterocycles and pharmaceutical building blocks.[1][2][3]

Note on Commercial Availability: Unlike stable shelf reagents, **2-azidocyclohexanone** is classified as a labile synthetic intermediate.[1][2][3] It is rarely isolated for commercial sale due to its thermal instability and potential for decomposition.[4] It is almost exclusively generated in situ or freshly prepared from its halogenated precursor immediately prior to use.[4]

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Property	Data
Systematic Name	2-Azidocyclohexan-1-one
CAS Number	None Widely Assigned (Transient Intermediate)Precursor CAS (2-Chlorocyclohexanone):822-87-7
Molecular Formula	
Molecular Weight	139.16 g/mol
Appearance	Pale yellow oil (when freshly extracted)
Key Spectral ID	IR: ~2110 cm (Strong stretch) H NMR: 3.8–4.0 ppm (m, 1H, -proton)
Stability	Unstable. Decomposes upon distillation or heating.[1][2][3] Light sensitive.[4]

Synthesis Protocol: In Situ Generation

Core Principle: Nucleophilic substitution (

) of

-haloketones using sodium azide.[1][2][3] Precursor: 2-Chlorocyclohexanone (CAS: 822-87-7) is the standard starting material due to the balance of leaving group ability and stability compared to the bromo-analog.[1][2][3]

Reagents & Materials

- Substrate: 2-Chlorocyclohexanone (1.0 equiv)

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- Nucleophile: Sodium Azide (

) (1.1 – 1.5 equiv)[4]

- Solvent: Dimethyl sulfoxide (DMSO) or DMF (Polar aprotic solvents accelerate the

  displacement).[4]

- Workup: Diethyl ether (

) or Dichloromethane (

  ), Saturated

  (Brine).[4]

Step-by-Step Methodology

- Preparation (Cold Start):
  - Charge a round-bottom flask with Sodium Azide (1.2 equiv).
  - Add DMSO (approx. 5 mL per mmol of substrate) and stir to create a suspension.
  - Critical Safety: Ensure the system is vented or under a nitrogen line; do not seal completely as nitrogen gas may evolve if decomposition occurs.[4]
  - Cool the mixture to 0°C using an ice bath.
- Addition:
  - Add 2-Chlorocyclohexanone (1.0 equiv) dropwise to the stirred azide suspension.
  - Reasoning: Dropwise addition controls the exotherm and prevents runaway decomposition.[4]
- Reaction:
  - Allow the mixture to warm to Room Temperature (20–25°C).

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- Stir for 2–4 hours.
- Monitoring: Monitor by TLC (silica gel).[4] The starting chloride spot will disappear.[4] An IR aliquot will show the appearance of the strong azide peak at 2110 cm

  .[2]

- Workup (Extraction Only - DO NOT DISTILL):
  - Pour the reaction mixture into ice-cold water (5x reaction volume).
  - Extract 3 times with Diethyl ether (Ether is preferred over DCM if the next step involves radical reduction, as DCM can participate in radical side reactions).[4]
  - Wash the combined organic layers with Brine to remove residual DMSO.[4]
  - Dry over anhydrous

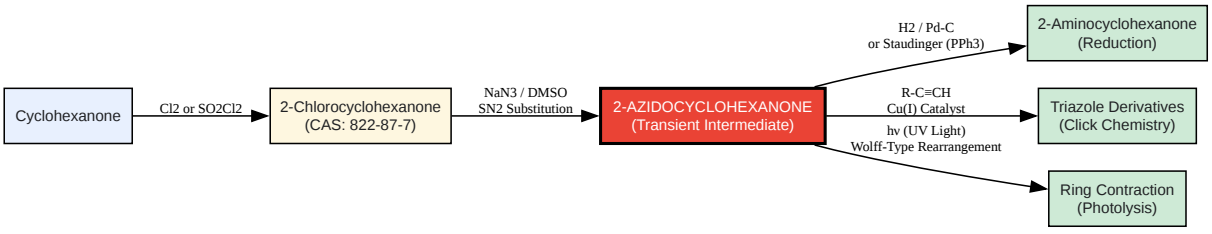
    and filter.[4]

  - Concentration: Remove solvent under reduced pressure at low temperature (< 30°C).
  - Result: A pale yellow oil.[4][5] Proceed immediately to the next step.

Reaction Mechanism & Applications

The utility of **2-azidocyclohexanone** lies in its "spring-loaded" reactivity.[1][2][3] The azide group can undergo reduction, cycloaddition, or photolytic rearrangement.[4]

Mechanism Visualization



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Caption: Synthetic pathway from cyclohexanone to **2-azidocyclohexanone** and its divergent applications in heterocycle synthesis.

Key Applications

- Synthesis of

  -Aminoketones:

  - Method: Catalytic hydrogenation (

    , Pd/C) or Staudinger reduction (

).[4]

  - Utility: Precursor to complex pharmaceutical scaffolds and alkaloids.[4]

- "Click" Chemistry (CuAAC):

  - Method: Copper-catalyzed Azide-Alkyne Cycloaddition.[1][2][3][6]

  - Utility: Forms 1,2,3-triazole fused ring systems, used in fragment-based drug discovery to probe biological binding pockets.[1][2][3]

- Photochemical Ring Contraction:

  - Method: UV irradiation generates a nitrene intermediate.[4]

  - Utility: Can lead to ring contraction to form cyclopentane derivatives (acyl imines) via a Wolff-like rearrangement mechanism.[1][2][3]

Safety & Handling (Critical)

Working with organic azides requires strict adherence to safety protocols.[4]

- Explosion Hazard:

  - Rule of Thumb: Organic azides where

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are highly explosive.[4] For **2-azidocyclohexanone** (

), the ratio is

. This places it in the "High Energy / Potentially Explosive" category.

- Never Distill: Do not attempt to purify this compound by distillation.[4] Heat will trigger rapid decomposition and explosion.[4]
- Scale Limit: Do not synthesize on scales larger than 5–10 mmol unless using a dedicated blast shield and flow chemistry setup.

- Chemical Compatibility:
  - Avoid contact with strong acids (forms

    , hydrazoic acid, which is highly toxic and explosive).[4]
  - Avoid contact with halogenated solvents (like DCM) for long periods if forming amines, as azides can react to form di-azidomethane (explosive).
- Disposal:
  - Quench residual azide solutions with saturated sodium nitrite (

) followed by slow acidification with dilute

    (in a fume hood) to decompose the azide to nitrous oxide and nitrogen, OR use a commercial azide quenching kit.[4]

References

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